

Foreword: A Proactive Approach to Laboratory Safety

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Compound of Interest

Compound Name: Ethyl 2-(3-cyanophenyl)acetate

CAS No.: 210113-91-0

Cat. No.: B1338665

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In the landscape of drug discovery and chemical synthesis, the novel compounds we handle are often accompanied by a limited history of safety and toxicological data. **Ethyl 2-(3-cyanophenyl)acetate**, a valuable building block in medicinal chemistry, is one such compound. This guide is crafted for the diligent researcher and scientist, providing a framework for its safe handling. It moves beyond mere compliance, aiming to instill a deep, causal understanding of the necessary safety protocols. Our philosophy is that a well-informed scientist is the cornerstone of a safe laboratory. This document is built on the pillars of expertise, trustworthiness, and authoritative grounding, ensuring that every recommendation is backed by verifiable data and best practices.

Compound Identification and Physicochemical Properties

Before handling any chemical, a thorough understanding of its identity and properties is paramount.

Property	Value	Source
Chemical Name	Ethyl 2-(3-cyanophenyl)acetate	[1]
Synonym(s)	3-Cyanophenylacetic acid ethyl ester	[2]
CAS Number	210113-91-0	[1][2]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][2]
Molecular Weight	189.21 g/mol	[1][2]
Storage	Sealed in dry, 2-8°C	[2]

Hazard Identification and GHS Classification

Ethyl 2-(3-cyanophenyl)acetate is classified as a hazardous substance.[3] The Globally Harmonized System (GHS) provides a universal framework for communicating these hazards.

GHS Classification	Information
Pictogram	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[2][4] H315: Causes skin irritation.[2][4] H319: Causes serious eye irritation.[2][4] H335: May cause respiratory irritation.[2][4]
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P330, P362+P364, P405, P501[2]

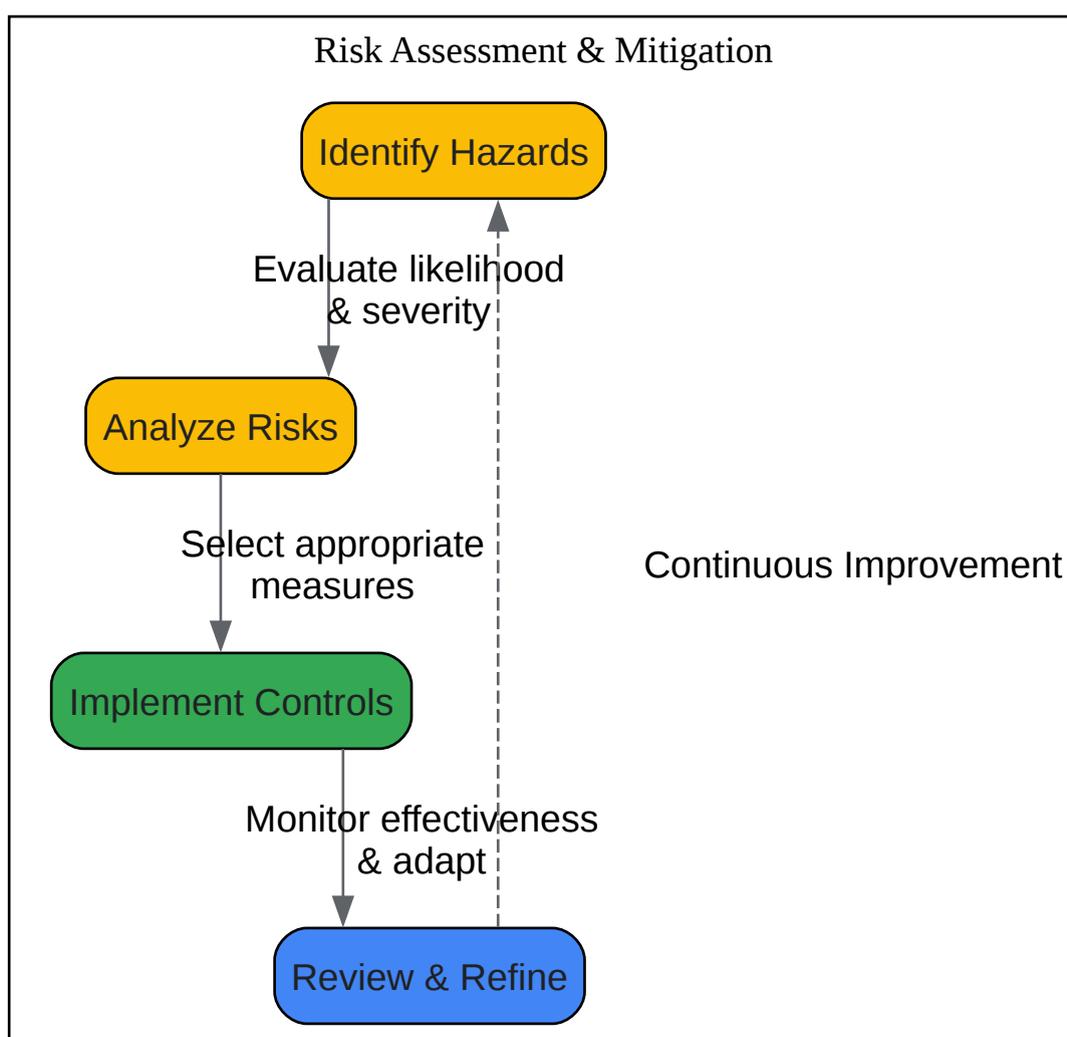
Toxicological Profile: The Nitrile Moiety

The presence of a nitrile (-C≡N) group warrants special attention. Organic nitriles can be metabolized to release cyanide ions, which are potent inhibitors of cellular respiration.[3] Symptoms of nitrile or cyanide poisoning can include headache, dizziness, nausea, and in

severe cases, convulsions, paralysis, and respiratory failure.[3] The compound is harmful if inhaled, swallowed, or absorbed through the skin.[3]

The Proactive Safety Workflow: From Risk Assessment to Emergency Preparedness

A foundational principle of laboratory safety is the proactive identification and mitigation of risks. The following workflow illustrates the cyclical nature of safety management.



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Caption: Proactive Safety Management Workflow.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the researcher.

- Fume Hood: All manipulations of **Ethyl 2-(3-cyanophenyl)acetate**, including weighing, dissolving, and transferring, must be conducted in a certified chemical fume hood.[4] This is crucial to prevent the inhalation of any dust or vapors.[3]
- Ventilation: The laboratory should be equipped with good general ventilation to supplement the local exhaust of the fume hood.[5][6]

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be used in conjunction with engineering controls.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical goggles.[3]	Protects against splashes and airborne particles, preventing serious eye irritation.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile).[3] A lab coat must be worn.	Prevents skin contact, which can cause irritation and systemic toxicity through absorption.[3][4]
Respiratory Protection	Not typically required when using a fume hood. If a fume hood is not available or in case of a large spill, a NIOSH-approved respirator with an appropriate cartridge should be used.[7]	Prevents respiratory tract irritation and systemic toxicity from inhalation.[4]

Standard Operating Procedures (SOPs) for Safe Handling

Adherence to well-defined SOPs is critical for minimizing exposure and ensuring experimental reproducibility.

Protocol for Weighing the Solid Compound

- Preparation: Don appropriate PPE (lab coat, gloves, safety glasses). Ensure the chemical fume hood is on and functioning correctly.
- Staging: Place a weigh boat, spatula, and a sealable container for the compound inside the fume hood.
- Taring: Place the empty weigh boat on the analytical balance inside the fume hood and tare the balance.
- Dispensing: Carefully dispense the desired amount of **Ethyl 2-(3-cyanophenyl)acetate** onto the weigh boat. Avoid creating dust.
- Containment: Immediately and securely close the stock container.
- Cleanup: Clean the spatula and any minor spills within the fume hood using a damp cloth, which should then be disposed of as hazardous waste.

Protocol for Solution Preparation

- Preparation: Perform this procedure entirely within a chemical fume hood.
- Transfer: Carefully transfer the weighed solid into an appropriate flask.
- Solvent Addition: Add the desired solvent to the flask using a funnel to prevent splashing.
- Dissolution: Gently swirl or stir the mixture until the solid is fully dissolved. If necessary, use a sealed container on a stir plate.
- Labeling: Clearly label the flask with the compound name, concentration, solvent, date, and your initials.

Accidental Release and Emergency Procedures

Preparedness is key to effectively managing unforeseen events.

Spill Response

- Minor Spill (in a fume hood):
 - Absorb the spill with an inert material like vermiculite or sand.[3]
 - Scoop the absorbed material into a labeled, sealable container for hazardous waste.
 - Wipe the area with a suitable solvent, followed by soap and water.[8]
- Major Spill (outside a fume hood):
 - Evacuate the immediate area and alert colleagues.[9]
 - If safe to do so, increase ventilation to the area.
 - Prevent the spill from entering drains.[3]
 - Follow your institution's emergency response protocol.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[9][10]
Skin Contact	Immediately remove all contaminated clothing. [3] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[6] [10] Seek medical attention if irritation persists. [3]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6][10] Remove contact lenses if present and easy to do. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting.[6][10] Rinse the mouth with water.[10] Never give anything by mouth to an unconscious person.[10] Seek immediate medical attention.[4]

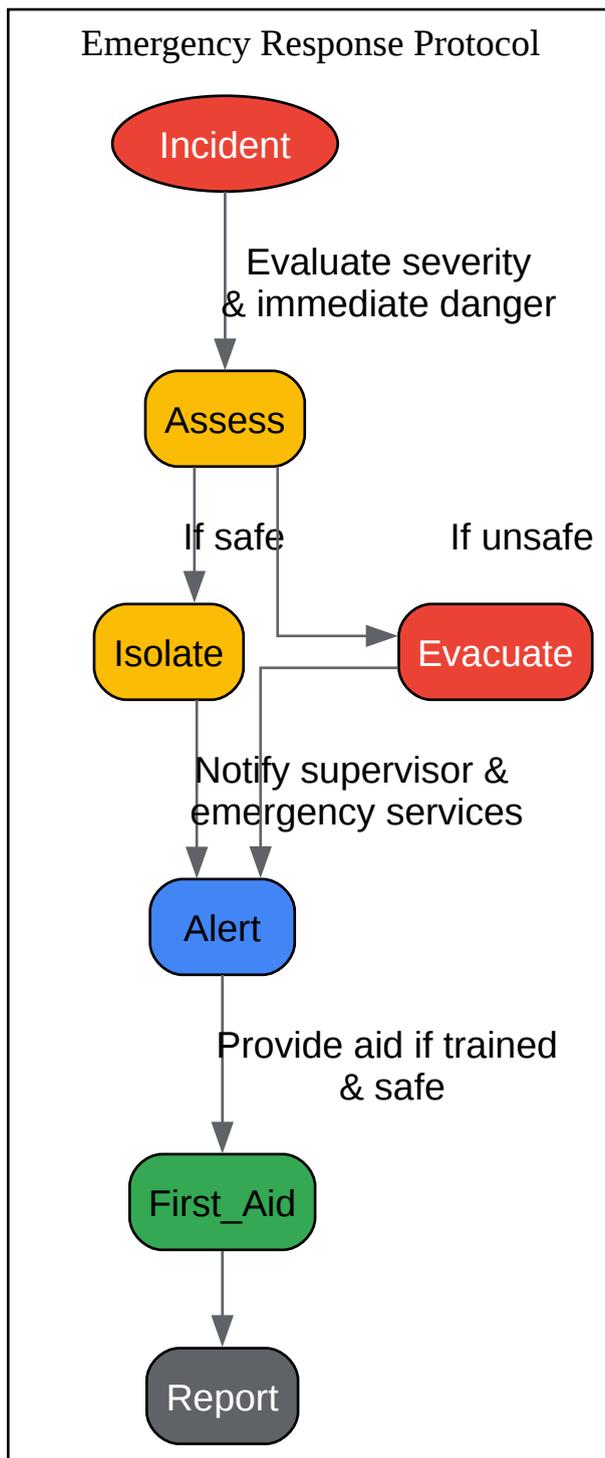
Firefighting Measures

While not classified as flammable, understanding how to handle a fire involving this compound is crucial.

- **Suitable Extinguishing Media:** Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[3][11] For larger fires, water spray or fog can be used.[3]
- **Hazardous Combustion Products:** Heating may lead to the emission of toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and potentially highly toxic hydrogen cyanide (HCN).[3]
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[3][11]

Emergency Response Logic

In the event of an emergency, a clear and logical response is vital.



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Caption: Logical flow for emergency response.

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3][4][5]
The recommended temperature is 2-8°C.[2] Keep away from incompatible materials such as strong oxidizing agents and acids.[5][6]
- Disposal: Dispose of waste material and contaminated items in accordance with local, regional, and national regulations at an approved waste disposal plant.[9]

References

- Carl ROTH. (n.d.). Safety Data Sheet: Acetic acid ethyl ester. Retrieved from [\[Link\]](#)
- Safety data sheet. (2022, July 28). Retrieved from [\[Link\]](#)
- Mass.gov. (2016, January 13). Lower Hazard Toxic Substance Designation Recommendation: Ethyl Acetate (CAS# 141-78-6). Retrieved from [\[Link\]](#)
- CloudSDS. (n.d.). Ethyl Acetate Hazards and Safety Measures. Retrieved from [\[Link\]](#)

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Sources

- 1. CAS 210113-91-0 | ethyl 2-(3-cyanophenyl)acetate - Synblock [\[synblock.com\]](https://synblock.com)
- 2. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 3. datasheets.scbt.com [\[datasheets.scbt.com\]](https://datasheets.scbt.com)
- 4. static.cymitquimica.com [\[static.cymitquimica.com\]](https://static.cymitquimica.com)
- 5. carlroth.com:443 [\[carlroth.com:443\]](https://carlroth.com:443)
- 6. leap.epa.ie [\[leap.epa.ie\]](https://leap.epa.ie)

- [7. Ethyl Acetate Hazards and Safety Measures | CloudSDS \[cloudsds.com\]](#)
- [8. Report | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [9. medline.com \[medline.com\]](#)
- [10. file.bldpharm.com \[file.bldpharm.com\]](#)
- [11. echemi.com \[echemi.com\]](#)
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